4-Cyclohexylstyrene: Chemical Architecture, Synthesis, and Applications

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Compound of Interest

Compound Name:	*4-Cyclohexylstyrene*
CAS No.:	*13020-34-3*
Cat. No.:	*B080419*

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Technical Whitepaper

Executive Summary

4-Cyclohexylstyrene (4-CHS) is a specialized styrenic monomer characterized by a bulky, aliphatic cyclohexyl ring attached to the para-position of the aromatic styrene core. This structural modification imparts significant thermal and electronic advantages over unsubstituted styrene.

For drug development professionals, 4-CHS serves as a critical intermediate for introducing the 4-cyclohexylphenyl motif—a validated bioisostere for the biphenyl group—improving metabolic stability and solubility in lipophilic pockets.

For materials scientists, the polymerized form, Poly(**4-cyclohexylstyrene**) (PCHS), exhibits a glass transition temperature (

) significantly higher than standard polystyrene (

vs.

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), combined with a lower dielectric constant. These properties make it a premium candidate for high-frequency microelectronics, low-loss dielectrics, and plastic scintillator matrices where thermal stability and optical clarity are paramount.

Molecular Architecture & Properties[1][2][3][4]

Chemical Identity

Property	Data
IUPAC Name	1-Cyclohexyl-4-ethenylbenzene
CAS Number	13020-34-3
Molecular Formula	
Molecular Weight	186.29 g/mol
Appearance	Colorless liquid
Density	~0.95 g/cm³ (Liquid)
Boiling Point	~300°C (Predicted at 760 mmHg)

Structural Analysis & Electronic Effects

The molecule consists of a vinyl group conjugated to a phenyl ring, which is substituted at the para position by a cyclohexyl ring.

- Steric Bulk: The cyclohexyl group is significantly bulkier than a methyl or ethyl group. In the polymer form, this bulk restricts chain rotation, directly leading to a higher Glass Transition Temperature (

).

- Electronic Effect: The cyclohexyl group is a weak electron-donating alkyl group (inductive effect,

). It slightly activates the vinyl group toward cationic polymerization compared to unsubstituted styrene, though free-radical polymerization remains the dominant industrial route.

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- Hydrophobicity: The aliphatic ring increases the lipophilicity (LogP > 5), reducing water absorption in resulting polymers—a critical feature for maintaining dielectric stability in humid environments.

Spectroscopic Profile (Predicted)

Researchers verifying the purity of synthesized 4-CHS should look for these characteristic

-NMR signals (

, 400 MHz):

| Proton Environment | Chemical Shift (

, ppm) | Multiplicity | Integration |
|---|---|---|---|
| Aromatic (Ortho to Vinyl) | 7.35 | Doublet | 2H |
| Aromatic (Meta to Vinyl) | 7.18 | Doublet | 2H |
| Vinyl (

) | 6.70 | Doublet of Doublets | 1H |
| Vinyl (

, trans) | 5.72 | Doublet | 1H |
| Vinyl (

, cis) | 5.21 | Doublet | 1H |
| Cyclohexyl (Benzylic) | 2.50 | Multiplet | 1H |
| Cyclohexyl (Ring) | 1.20 – 1.90 | Multiplet Series | 10H |

Synthesis & Manufacturing Protocols

The synthesis of **4-Cyclohexylstyrene** typically follows a classic 3-step organic transformation starting from cyclohexylbenzene or 4-cyclohexylacetophenone.

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Synthetic Pathway (Graphviz Diagram)

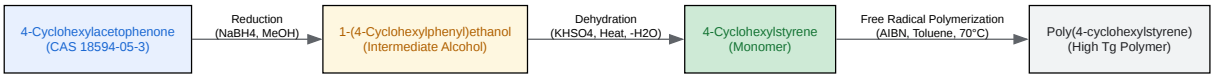

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Figure 1: Synthetic route from acetophenone precursor to polymer.

Detailed Experimental Protocol

Objective: Synthesis of **4-Cyclohexylstyrene** from 4-Cyclohexylacetophenone.

Step 1: Reduction

- Reagents: Dissolve 4-cyclohexylacetophenone (1.0 eq) in Methanol (0.5 M concentration).
- Addition: Cool to 0°C. Slowly add Sodium Borohydride (

  , 1.1 eq) in portions to avoid vigorous gas evolution.
- Reaction: Stir at Room Temperature (RT) for 2 hours. Monitor by TLC (disappearance of ketone).
- Workup: Quench with dilute HCl. Extract with Ethyl Acetate. Dry organic layer over

  and concentrate to yield the crude alcohol 1-(4-cyclohexylphenyl)ethanol.

Step 2: Dehydration

- Setup: Place the crude alcohol in a round-bottom flask equipped with a Dean-Stark trap (if using toluene azeotrope) or simple distillation setup for vacuum dehydration.
- Catalyst: Add fused Potassium Bisulfate (

  , 0.1 eq) or p-Toluenesulfonic acid (pTSA, catalytic amount).

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- Reaction: Heat to 140-160°C under reduced pressure (vacuum). The product, **4-Cyclohexylstyrene**, will distill over as it forms, preventing polymerization.
- Purification: Redistill the collected oil under high vacuum. Add polymerization inhibitor (e.g., 4-tert-butylcatechol, 50 ppm) immediately to the receiving flask.

Polymerization & Materials Science

Polymer Properties

Poly(**4-cyclohexylstyrene**) (PCHS) is an amorphous thermoplastic.

Property	Value (Approx.)	Significance
Glass Transition ( )	~145°C	Significantly higher than PS (100°C) and Poly(4-methylstyrene). The bulky cyclohexyl group hinders chain rotation.
Dielectric Constant ( )	< 2.5	Extremely low polarity makes it ideal for insulating layers in high-frequency circuits.
Water Absorption	< 0.05%	Hydrophobic nature prevents signal loss due to moisture in electronics.
Refractive Index	~1.58	Similar to polystyrene; suitable for optical waveguides.

Application in Plastic Scintillators

Plastic scintillators convert ionizing radiation into light. Standard polystyrene (PS) or Polyvinyltoluene (PVT) are common bases.

- Role of 4-CHS: Incorporating **4-cyclohexylstyrene** increases the

  of the scintillator matrix without quenching fluorescence. This allows the detector to operate in higher-temperature environments (e.g., downhole oil logging, space exploration) where

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standard PS scintillators would soften or deform.

Polymerization Mechanism (Graphviz Diagram)

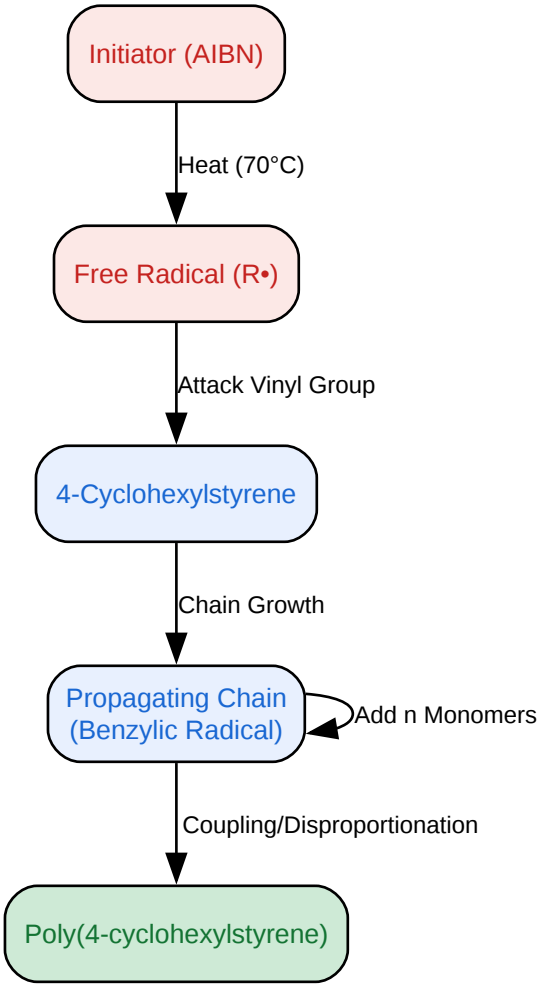

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Figure 2: Free radical polymerization mechanism for PCHS.

Safety & Handling (E-E-A-T)

Hazard Classification (GHS):

- Skin Irritation: Category 2
- Eye Irritation: Category 2A
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory irritation).

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Storage Protocol:

- Inhibitor: Must contain an inhibitor (TBC) to prevent spontaneous polymerization during storage.
- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Store under inert gas (Nitrogen/Argon) if possible to prevent oxidation of the benzylic position.

References

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